

Safety and handling precautions for Gallium(III) acetylacetonate

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Compound of Interest

Compound Name: Gallium(III) acetylacetonate

Cat. No.: B15088815

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An In-depth Technical Guide to the Safe Handling of **Gallium(III) Acetylacetonate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Gallium(III) acetylacetonate**, compiled from multiple safety data sheets and chemical suppliers. It is intended to provide researchers, scientists, and drug development professionals with the necessary information to handle this compound safely in a laboratory setting.

Hazard Identification and Classification

Gallium(III) acetylacetonate is classified as a hazardous substance.^[1] It is harmful if swallowed, inhaled, or in contact with skin.^{[1][2][3]} It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][3][4]} Furthermore, it is suspected of causing cancer.^[2]

GHS Hazard Classification:

Hazard Class	Category	References
Acute Toxicity, Oral	4	[2][3]
Acute Toxicity, Dermal	4	[2]
Acute Toxicity, Inhalation	4	[2][4]
Skin Irritation	2	[4]
Eye Irritation	2	[4]
Carcinogenicity	2	[2]
Specific target organ toxicity — single exposure	3	

Hazard Statements (H-phrases):

- H302: Harmful if swallowed.[2][3]
- H312: Harmful in contact with skin.[2][3]
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H332: Harmful if inhaled.[2][3]
- H335: May cause respiratory irritation.[3]
- H351: Suspected of causing cancer.[2][3]

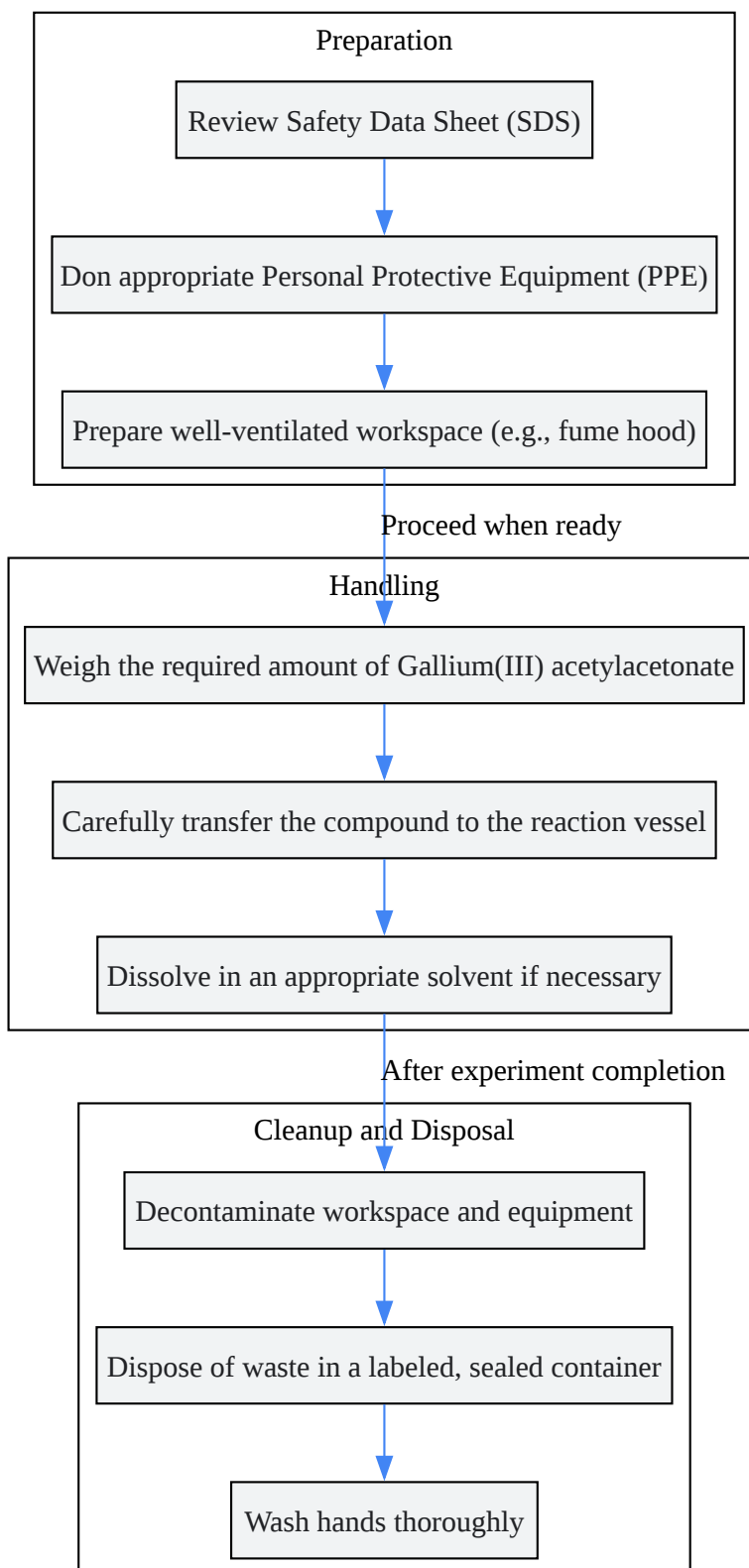
Physical and Chemical Properties

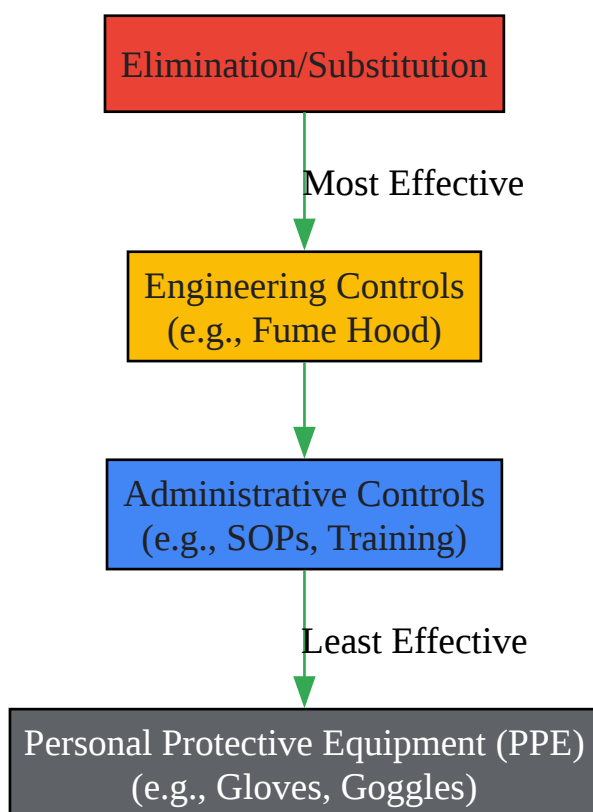
A summary of the key physical and chemical properties of **Gallium(III) acetylacetonate** is provided below.

Property	Value	References
Appearance	White to pale yellow powder/crystalline solid	[1] [3]
Molecular Formula	C ₁₅ H ₂₁ GaO ₆	[2] [3]
Molecular Weight	367.05 g/mol	[3] [4]
CAS Number	14405-43-7	[2] [4]
Melting Point	196-198 °C (decomposes)	
Solubility in Water	Insoluble	
Vapor Pressure	6.75 mmHg at 25°C	[3]

Experimental Protocols: Safe Handling Procedures

Adherence to strict experimental protocols is crucial when working with **Gallium(III) acetylacetonate**. The following is a generalized workflow for handling this solid compound in a research laboratory.





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